

Solubility Profile of trans-Cinnamic-d7 Acid in Organic Solvents: A Technical Guide

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Compound of Interest		
Compound Name:	trans-Cinnamic-d7 acid	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **trans-Cinnamic-d7 acid** in various organic solvents. Due to the limited availability of direct quantitative data for this specific deuterated isotopologue, this guide leverages data from its non-deuterated counterpart, trans-cinnamic acid, to provide reliable estimates. The underlying principle is that the substitution of hydrogen with deuterium atoms results in a negligible change in the molecule's polarity and intermolecular forces, thus leading to a very similar solubility profile. This document also outlines a detailed experimental protocol for researchers seeking to determine the precise solubility of **trans-Cinnamic-d7 acid** in their specific solvent systems.

Introduction to trans-Cinnamic-d7 Acid

trans-Cinnamic-d7 acid is a deuterated form of trans-cinnamic acid where seven hydrogen atoms have been replaced by deuterium.[1] Specifically, five deuterium atoms are located on the phenyl ring, and two are on the propenoic acid side chain.[1] This isotopic labeling makes it a valuable tool in various research applications, including metabolic pathway tracing and the study of kinetic isotope effects.[1] Understanding its solubility is critical for designing experiments, preparing stock solutions, and in formulation development.

Physicochemical Properties

A summary of the key physicochemical properties of **trans-Cinnamic-d7 acid** is presented in Table 1.



Property	Value
Molecular Formula	C ₉ HD ₇ O ₂
Molecular Weight	155.20 g/mol [1][2]
Melting Point	132–135°C
Appearance	White to off-white solid/crystalline powder

Solubility Data

trans-Cinnamic acid is generally characterized as being slightly soluble in water and freely soluble in many organic solvents. The deuterated form, **trans-Cinnamic-d7 acid**, is expected to exhibit a similar solubility profile. A compilation of available quantitative and qualitative solubility data is presented in Table 2. It is important to note that most of the detailed quantitative data is for the non-deuterated trans-cinnamic acid and should be considered a close approximation for the d7 isotopologue.



Solvent	Temperature (°C)	Solubility	Data Type
Quantitative Data for trans-Cinnamic-d7 Acid			
Dimethyl Sulfoxide (DMSO)	Not Specified	100 mg/mL (644.33 mM)	Quantitative
Qualitative Data for trans-Cinnamic Acid			
Water	Not Specified	Insoluble	Qualitative
Hot Water	Not Specified	Slightly Soluble	Qualitative
Benzene	Not Specified	Easily Soluble	Qualitative
Acetone	Not Specified	Easily Soluble	Qualitative
Ether	Not Specified	Easily Soluble	Qualitative
Glacial Acetic Acid	Not Specified	Easily Soluble	Qualitative
Quantitative Data for trans-Cinnamic Acid			
Water	25	0.4 g/L	Quantitative
Methanol	25	273 nm (λmax)	Quantitative
Ethanol + Water Mixtures	298.15 K (25°C)	Solubility increases with higher ethanol concentration	Quantitative
Methanol + Water Mixtures	298.15 K (25°C)	Solubility increases with higher methanol concentration	Quantitative

Experimental Protocol for Solubility Determination

For researchers requiring precise solubility data for **trans-Cinnamic-d7 acid** in a specific organic solvent, the following experimental protocol, based on the isothermal shake-flask



method, is recommended.

Objective: To determine the saturation solubility of **trans-Cinnamic-d7 acid** in a given organic solvent at a specific temperature.

Materials:

- trans-Cinnamic-d7 acid
- Solvent of interest (analytical grade)
- Thermostatically controlled shaker or water bath
- Calibrated analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- · Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of trans-Cinnamic-d7 acid
 to a known volume of the solvent in a sealed container. The excess solid should be clearly
 visible.
- Equilibration: Place the container in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the mixture to stand undisturbed at the set temperature for a period to allow the excess solid to settle.
- Sample Withdrawal and Filtration: Carefully withdraw a known volume of the supernatant using a pre-warmed (or pre-cooled to the experimental temperature) pipette. Immediately filter the solution using a syringe filter to remove any undissolved solid particles. The filter should also be at the experimental temperature.



- Dilution: Dilute the filtered, saturated solution with the solvent to a concentration that falls within the linear range of the analytical method to be used.
- Quantification: Analyze the concentration of trans-Cinnamic-d7 acid in the diluted solution using a calibrated analytical instrument.
- Calculation: Calculate the solubility using the following formula:

Solubility (g/L) = (Concentration of diluted solution) x (Dilution factor)

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of solubility.



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Caption: Experimental workflow for determining the solubility of **trans-Cinnamic-d7 acid**.

Conclusion

While specific quantitative solubility data for **trans-Cinnamic-d7 acid** in a wide range of organic solvents is not readily available in the literature, the data for its non-deuterated analogue provides a strong basis for estimation. For applications requiring high precision, the provided experimental protocol offers a reliable method for determining the exact solubility in the solvent system of interest. This guide serves as a valuable resource for researchers and professionals working with this important isotopically labeled compound.

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References

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